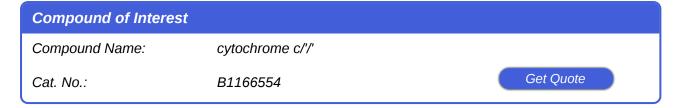


Quantitative Analysis of Cytochrome c Release Using ELISA: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Cytochrome c is a small heme protein that plays a crucial role in the intrinsic pathway of apoptosis, or programmed cell death.[1][2] Under normal physiological conditions, cytochrome c is localized to the mitochondrial intermembrane space, where it functions as an essential component of the electron transport chain. Upon induction of apoptosis by various stimuli such as DNA damage, oxidative stress, or growth factor withdrawal, mitochondrial outer membrane permeabilization (MOMP) occurs.[1] This event leads to the release of cytochrome c into the cytosol.[1][3]

In the cytosol, cytochrome c binds to the apoptotic protease-activating factor-1 (Apaf-1), triggering the formation of a multi-protein complex known as the apoptosome.[2][4] The apoptosome then recruits and activates procaspase-9, which in turn activates downstream effector caspases, such as caspase-3, leading to the execution phase of apoptosis.[2][4] The release of cytochrome c from the mitochondria is a critical and often irreversible step in the apoptotic cascade, making its quantification a reliable marker for assessing apoptosis.[3][5]

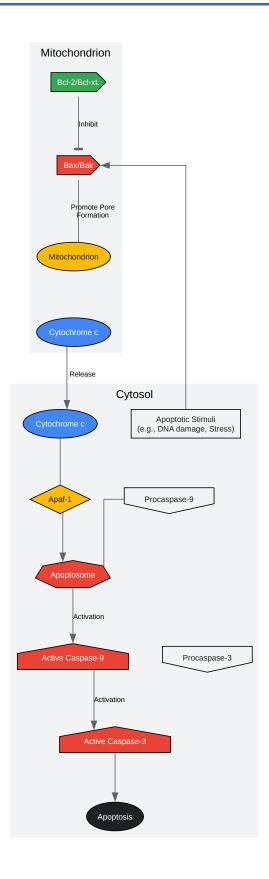
This application note provides a detailed protocol for the quantitative analysis of cytochrome c release using a sandwich enzyme-linked immunosorbent assay (ELISA). This method offers a sensitive and specific means to measure the concentration of cytochrome c in cytosolic fractions of cell lysates, providing a quantitative measure of apoptosis.



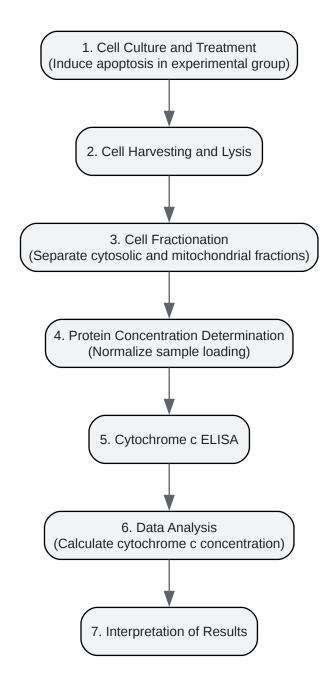
Signaling Pathway of Cytochrome c Release

The release of cytochrome c is a tightly regulated process governed by the Bcl-2 family of proteins. Pro-apoptotic members, such as Bax and Bak, promote its release, while anti-apoptotic members, like Bcl-2 and Bcl-xL, inhibit it.[4]









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